

Technical Guide: Tetraammonium Pyrophosphate Chemical Properties & Applications

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Compound of Interest

Compound Name: *Diphosphoric acid, tetraammonium salt*

CAS No.: *13765-35-0*

Cat. No.: *B088897*

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Executive Summary

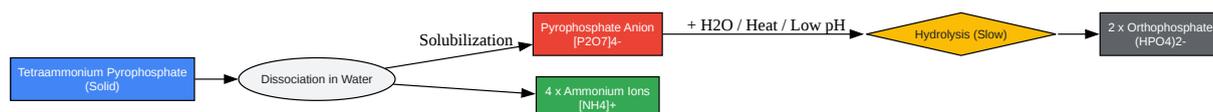
Tetraammonium pyrophosphate ($[(\text{NH}_4)_4\text{P}_2\text{O}_7]$; CAS: 13765-35-0) is the fully ammoniated salt of pyrophosphoric acid. Distinct from its highly alkaline sodium counterpart (Tetrasodium Pyrophosphate, TSP), the ammonium variant offers unique solubility profiles, lower pH alkalinity, and specific utility in systems where sodium ions are detrimental (e.g., specific biological buffers, ash-free chemical synthesis, and high-performance liquid fertilizers). This guide analyzes its physicochemical stability, hydrolysis kinetics, and role as a sequestering agent.

Chemical Identity & Structural Analysis[1]

Property	Detail
Chemical Name	Tetraammonium Pyrophosphate
Synonyms	Ammonium Pyrophosphate; Pyrophosphoric acid, tetraammonium salt
CAS Number	13765-35-0
Molecular Formula	$(\text{NH}_4)_4\text{P}_2\text{O}_7$
Molecular Weight	246.10 g/mol
Structure	Two phosphate groups linked by a phosphoanhydride bond (P-O-P), neutralized by four ammonium cations. [1] [2] [3]

Structural Diagram (DOT Visualization)

The following diagram illustrates the dissociation and the vulnerable phosphoanhydride bond subject to hydrolysis.



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Caption: Dissociation and hydrolysis pathway of tetraammonium pyrophosphate.[\[4\]](#)

Physicochemical Properties[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) [\[13\]](#)[\[14\]](#)

Solubility & Hygroscopicity

Tetraammonium pyrophosphate is highly water-soluble, significantly exceeding the solubility of sodium pyrophosphate. This property is exploited in the formulation of high-analysis liquid

fertilizers (e.g., 10-34-0 grades) where preventing precipitation is critical.

- Hygroscopicity: The solid salt is hygroscopic and can deliquesce in high humidity, necessitating storage in tightly sealed containers.

pH Profile & Buffering

Unlike Tetrasodium Pyrophosphate (pH ~10.2 for a 1% solution), Tetraammonium Pyrophosphate solutions are mildly alkaline to neutral.

- Estimated pH (1% aq): ~8.0 – 9.0
- Mechanism: The pH is determined by the balance between the hydrolysis of the pyrophosphate anion (acting as a base,) and the dissociation of the ammonium cation (acting as a weak acid,). Since the pyrophosphate anion is a stronger base than the ammonium ion is an acid, the solution remains alkaline but less aggressive than alkali metal salts.

Thermal Stability

The compound is thermally unstable compared to metal salts.

- Decomposition: Upon heating (>150°C), it releases ammonia gas (), reverting to acidic pyrophosphates or condensing further into polyphosphoric acid/polyphosphates.
- Reaction:

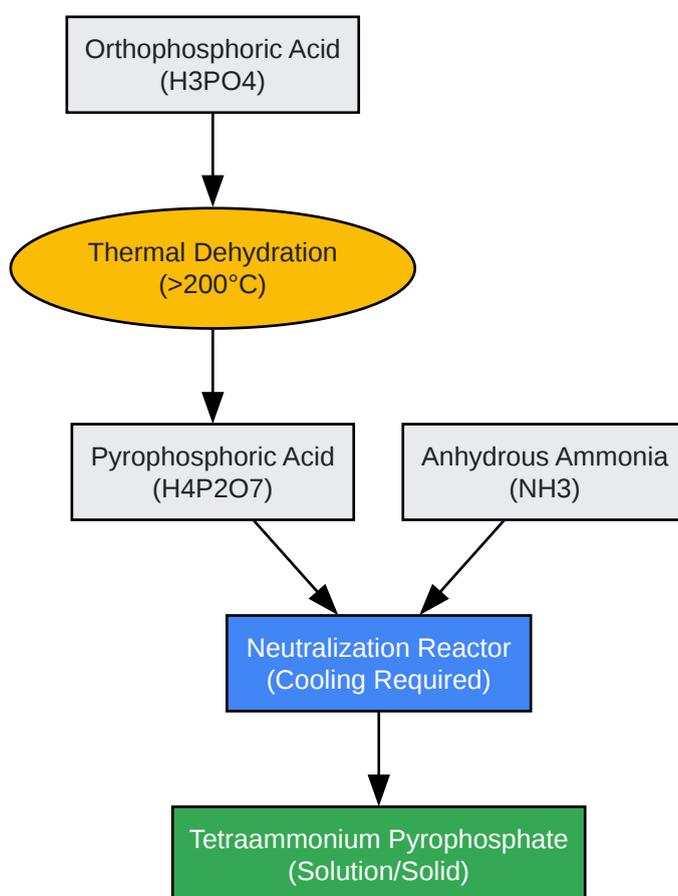
(Simplified)

Synthesis & Manufacturing

The synthesis typically involves the direct neutralization of pyrophosphoric acid (or superphosphoric acid) with anhydrous ammonia or ammonium hydroxide.

Reaction Workflow:

- Precursor Preparation: Dehydration of Orthophosphoric acid () to form Pyrophosphoric acid ().
- Ammoniation: Controlled addition of Ammonia () under cooling to prevent hydrolysis of the P-O-P bond.
- Crystallization: Precipitation using ethanol or spray drying (carefully controlled temperature) to obtain the solid salt.



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Caption: Industrial synthesis pathway via ammoniation of pyrophosphoric acid.

Mechanistic Applications

Metal Chelation & Sequestration

Similar to EDTA and sodium pyrophosphate, the tetraammonium variant acts as a bidentate ligand. It effectively sequesters divalent cations (

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- Mechanism: The pyrophosphate anion forms soluble complexes with metal ions, preventing precipitation.
- Advantage: In applications requiring "ash-free" results (e.g., catalyst preparation or electronics), the ammonium salt is preferred because calcination removes the cation completely (leaves), leaving no sodium residue.

Biological & PCR Applications

While less common than dNTPs, pyrophosphate is a byproduct of DNA polymerization. Tetraammonium pyrophosphate is used as a reagent in:

- Pyrophosphorolysis: The reverse reaction of DNA polymerization.
- Buffers: Used where sodium ions might interfere with enzyme kinetics or protein folding.

Flame Retardants

Ammonium pyrophosphate is a key component in intumescent flame retardant systems.^[5]

- Action: Upon exposure to fire, it decomposes to release non-flammable ammonia gas (diluting oxygen) and forms a phosphoric acid char layer that insulates the substrate.

Experimental Protocol: Preparation of Stock Solution

Objective: Prepare a 100 mM Tetraammonium Pyrophosphate stock solution (pH 8.5).

Materials:

- Tetraammonium Pyrophosphate solid (MW: 246.10 g/mol).
- Nuclease-free water (for biological applications).
- Ammonium Hydroxide (to adjust pH if necessary).

Procedure:

- Weighing: Weigh 2.46 g of Tetraammonium Pyrophosphate.
- Dissolution: Add to 80 mL of deionized/nuclease-free water. Stir until completely dissolved (dissolution is endothermic; solution may cool).
- pH Adjustment: Measure pH. It should be naturally around 8-9. If a specific pH (e.g., 8.5) is required, adjust carefully with dilute Ammonium Hydroxide or Phosphoric Acid. Avoid using NaOH or HCl to maintain ion purity.
- Final Volume: Bring volume to 100 mL with water.
- Filtration: Filter through a 0.22 μm membrane if sterility is required.
- Storage: Store at 4°C. Note: Aqueous solutions are subject to slow hydrolysis to orthophosphate, especially at higher temperatures or acidic pH. Use fresh or freeze aliquots.

Safety & Toxicology (SDS Summary)

Hazard Class	Description
Inhalation	May cause respiratory irritation. Decomposes to release Ammonia gas.[5]
Skin/Eye Contact	Irritant.[6][7][8] Prolonged contact may cause dermatitis.
Handling	Use in a fume hood if heating is involved. Wear gloves and safety goggles.
Storage	Store in a cool, dry place away from strong oxidizers and strong bases (which release ammonia).

References

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